

(E)-9-Eicosene molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Eicosene, (E)-

Cat. No.: B116446

[Get Quote](#)

Physicochemical Data

The fundamental molecular characteristics of (E)-9-Eicosene are summarized below. This data is essential for a variety of applications, including analytical chemistry, reaction stoichiometry, and formulation development.

Property	Value
Molecular Formula	C ₂₀ H ₄₀ [1] [2] [3] [4] [5]
Molecular Weight	280.5 g/mol [2] [3] [5]
IUPAC Name	(E)-icos-9-ene [1] [2]
CAS Number	42448-90-8 [1] [2] [4]
Canonical SMILES	<chem>CCCCCCCCC/C=C/CCCCCCCC</chem> [2]
InChI Key	UVLKUUBSZXVVDZ-HTXNQAPBSA-N [1] [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 9-Eicosene, (E)- | 42448-90-8 | Benchchem [benchchem.com]
- 2. Buy 9-Eicosene, (E)- | 42448-90-8 [smolecule.com]
- 3. 9-Eicosene, (E)- | C₂₀H₄₀ | CID 5365037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. nmppdb.com.ng [nmppdb.com.ng]
- To cite this document: BenchChem. [(E)-9-Eicosene molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116446#e-9-eicosene-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com